

Solubility of Disperse Red 153 in various organic solvents

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Compound of Interest

Compound Name: Disperse Red 153

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Solubility Profile of Disperse Red 153: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 153, a monoazo dye belonging to the benzothiazole class, is a synthetic colorant primarily utilized in the textile industry for dyeing polyester and other synthetic fibers. Its chemical structure, 3-[[4-[[5,6-dichloro-2-benzothiazolyl]azo]phenyl]ethylamino]propanenitrile, imparts a deep red hue and determines its physicochemical properties, including its solubility in various media. Understanding the solubility of **Disperse Red 153** is critical for a range of applications beyond textiles, including in the formulation of inks, plastics, and potentially in specialized research applications. This technical guide provides a comprehensive overview of the known solubility of **Disperse Red 153** in aqueous and organic solvents and offers detailed experimental protocols for researchers to determine its solubility in solvents for which quantitative data is not readily available.

Physicochemical Properties of Disperse Red 153

A summary of the key physicochemical properties of **Disperse Red 153** is presented in the table below.

Property	Value	Reference
Chemical Name	3-[[4-[[5,6-dichloro-2-benzothiazolyl]azo]phenyl]ethylamino]propanenitrile	
CAS Number	78564-87-1	[1]
Molecular Formula	C ₁₈ H ₁₅ Cl ₂ N ₅ S	[1]
Molecular Weight	404.32 g/mol	[1]
Appearance	Deep red powder	[1][2][3]
Density	1.47 g/cm ³ (at 20°C)	[2]

Solubility of Disperse Red 153

The solubility of a dye is a crucial parameter that influences its application, formulation, and environmental fate. This section details the qualitative and quantitative solubility of **Disperse Red 153** in various solvents.

Qualitative Solubility in Organic Solvents

Disperse Red 153 is qualitatively described as being soluble in several polar organic solvents, exhibiting a bright red coloration in solution.[1][2][3]

Solvent	Qualitative Solubility
Acetone	Soluble
Chloroform	Soluble
Dimethylformamide (DMF)	Soluble

Quantitative Solubility Data

While qualitative data is useful, quantitative solubility values are essential for precise formulation and research. The table below summarizes the available quantitative solubility data for **Disperse Red 153**.

Solvent	Temperature (°C)	Solubility
Water	20	87 µg/L
Supercritical CO ₂	See below	See below

Solubility in Supercritical Carbon Dioxide (SC-CO₂)

The solubility of **Disperse Red 153** in supercritical CO₂ has been investigated and is dependent on both temperature and pressure. Generally, solubility increases with increasing pressure.^[4] The addition of a co-solvent like ethanol can also enhance its solubility in supercritical CO₂.^[5] For detailed quantitative data under various conditions, researchers are encouraged to consult specialized literature on supercritical fluid dyeing.

Experimental Protocols for Solubility Determination

For organic solvents where quantitative solubility data for **Disperse Red 153** is not publicly available, the following experimental protocols provide robust methods for its determination.

Method 1: Gravimetric Determination of Solubility

This method is a straightforward and reliable way to determine the solubility of a solid in a solvent.

Objective: To determine the saturation solubility of **Disperse Red 153** in a specific organic solvent at a given temperature.

Materials:

- **Disperse Red 153** powder
- Selected organic solvent (e.g., acetone, chloroform, DMF)
- Analytical balance
- Thermostatic shaker or water bath
- Glass vials with screw caps

- Volumetric flasks
- Syringes and syringe filters (0.45 μm)
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution: Add an excess amount of **Disperse Red 153** to a glass vial.
- Pipette a known volume of the chosen organic solvent into the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a thermostatic shaker set to the desired temperature (e.g., 25°C, 40°C).
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. It is advisable to perform a preliminary study to determine the optimal equilibration time.
- Sample Collection and Filtration: After equilibration, allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow undissolved solids to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Attach a 0.45 μm syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.
- Gravimetric Analysis: Record the exact volume of the filtered saturated solution.
- Place the volumetric flask in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the dye (a vacuum oven is recommended).
- Once the solvent has completely evaporated, cool the flask to room temperature in a desiccator.

- Weigh the flask containing the dried dye residue on an analytical balance.
- Repeat the drying and weighing steps until a constant weight is achieved.

Calculation of Solubility: The solubility (S) in grams per liter (g/L) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$$

Method 2: UV-Vis Spectrophotometric Determination of Solubility

This method is suitable for colored compounds like **Disperse Red 153** and relies on the Beer-Lambert law.

Objective: To determine the saturation solubility of **Disperse Red 153** in a specific organic solvent at a given temperature using UV-Vis spectrophotometry.

Materials:

- **Disperse Red 153** powder
- Selected organic solvent (e.g., acetone, chloroform, DMF)
- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Analytical balance
- Volumetric flasks and pipettes
- Thermostatic shaker or water bath
- Syringes and syringe filters (0.45 µm)

Procedure:

Part A: Preparation of a Calibration Curve

- Prepare a Stock Solution: Accurately weigh a small amount of **Disperse Red 153** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of known concentration.
- Prepare Standard Solutions: Perform a series of dilutions of the stock solution to obtain several standard solutions of decreasing concentrations.
- Determine Maximum Wavelength (λ_{max}): Scan one of the standard solutions in the UV-Vis spectrophotometer to determine the wavelength of maximum absorbance (λ_{max}).
- Measure Absorbance of Standards: Measure the absorbance of each standard solution at the determined λ_{max} .
- Construct the Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be a straight line passing through the origin, in accordance with the Beer-Lambert law. Determine the equation of the line ($y = mx + c$), where 'm' is the molar absorptivity coefficient.

Part B: Determination of Solubility

- Prepare a Saturated Solution: Follow steps 1-5 from the Gravimetric Determination protocol.
- Sample Collection and Dilution: After equilibration and settling, carefully withdraw a small, known volume of the supernatant using a syringe and filter it through a 0.45 μm syringe filter.
- Accurately dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure Absorbance: Measure the absorbance of the diluted solution at λ_{max} .
- Calculate Concentration: Use the equation of the calibration curve to calculate the concentration of the diluted solution.
- Calculate Solubility: Account for the dilution factor to determine the concentration of the original saturated solution, which represents the solubility of **Disperse Red 153** in that

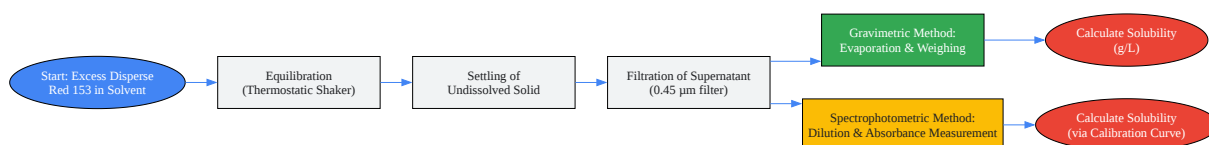
solvent at the specified temperature.

Signaling Pathways and Biological Activity

As **Disperse Red 153** is an industrial dye primarily used for coloring textiles and plastics, there is no information available in the scientific literature regarding its involvement in biological signaling pathways or any intended pharmacological activity. Its use in drug development is not a recognized application.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of the solubility of **Disperse Red 153**.



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Caption: Experimental workflow for determining the solubility of **Disperse Red 153**.

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